

Allyl 2-Chlorophenyl Ether: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Allyl 2-Chlorophenyl Ether*

CAS No.: *20788-42-5*

Cat. No.: *B1267163*

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CAS Number: 20788-42-5 | Molecular Formula: C_9H_9ClO | Molecular Weight: 168.62 g/mol

This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals interested in the synthesis, properties, and reactivity of **Allyl 2-Chlorophenyl Ether**. This document provides a synthesis of technical data and practical insights to facilitate its application in a laboratory setting.

Chemical and Physical Properties

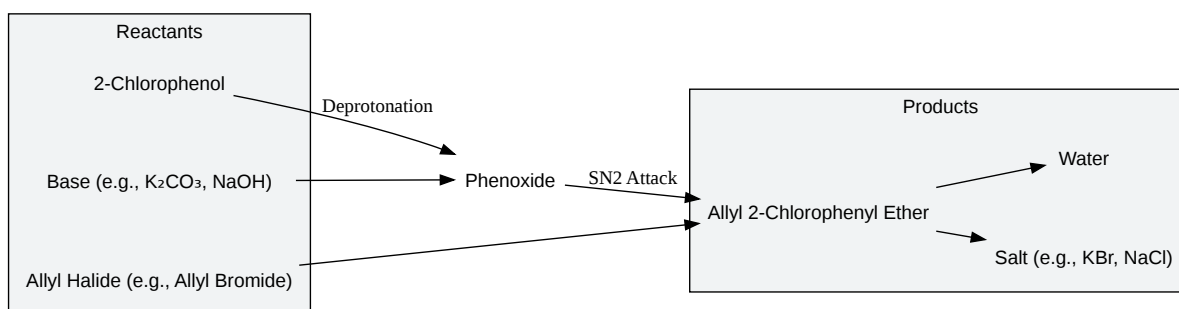
Allyl 2-chlorophenyl ether is a halogenated aromatic ether. Its physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	1-chloro-2-(prop-2-en-1-yloxy)benzene	[1]
Synonyms	Allyl o-chlorophenyl ether	[1]
Appearance	Colorless to pale yellow liquid (estimated)	
Boiling Point	118-120 °C (at 25 Torr)	[2]
Density	1.133 g/cm ³ (at 15 °C)	[2]
XLogP3	2.9	[1]

Synthesis of Allyl 2-Chlorophenyl Ether

The primary route for the synthesis of **allyl 2-chlorophenyl ether** is the Williamson ether synthesis. This well-established S_N2 reaction involves the nucleophilic attack of a phenoxide on an allyl halide.[1]

Reaction Scheme



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Caption: Williamson Ether Synthesis of **Allyl 2-Chlorophenyl Ether**.

Detailed Experimental Protocol

Materials:

- 2-Chlorophenol
- Allyl bromide (or allyl chloride)
- Anhydrous potassium carbonate (K_2CO_3) or sodium hydroxide (NaOH)
- Acetone or N,N-Dimethylformamide (DMF)
- Diethyl ether or ethyl acetate
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Deprotonation of 2-Chlorophenol: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-chlorophenol (1.0 eq) in acetone or DMF. Add anhydrous potassium carbonate (1.5-2.0 eq) or sodium hydroxide (1.1 eq).
- Allylation: To the stirred suspension, add allyl bromide (1.1-1.2 eq) dropwise at room temperature.
- Reaction: Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 4-12 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure to remove the solvent.
- Extraction: Dissolve the residue in diethyl ether or ethyl acetate and wash sequentially with water, saturated sodium bicarbonate solution, and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by vacuum distillation or flash column chromatography on silica gel to yield pure **allyl 2-chlorophenyl ether**.

Spectroscopic Characterization

The structure of **allyl 2-chlorophenyl ether** can be confirmed by various spectroscopic methods.

¹H NMR Spectroscopy

The proton NMR spectrum will exhibit characteristic signals for the allyl and the chlorophenyl groups.

- **Aromatic Protons (4H):** Multiple signals in the range of δ 6.8-7.4 ppm.
- **Internal Alkene Proton (1H):** A multiplet in the range of δ 5.9-6.1 ppm.
- **Terminal Alkene Protons (2H):** Two multiplets or doublets of doublets in the range of δ 5.2-5.5 ppm.
- **Allylic Protons (2H):** A doublet in the range of δ 4.5-4.7 ppm.^[3]

¹³C NMR Spectroscopy

The carbon NMR spectrum will show nine distinct signals.

- **Aromatic Carbons:** Signals in the range of δ 110-155 ppm. The carbon bearing the oxygen will be the most downfield, and the carbon bearing the chlorine will also be significantly shifted.^{[4][5]}
- **Internal Alkene Carbon:** A signal around δ 132-134 ppm.^{[4][5]}
- **Terminal Alkene Carbon:** A signal around δ 117-119 ppm.^{[4][5]}
- **Allylic Carbon:** A signal around δ 69-71 ppm.^{[4][5]}

Infrared (IR) Spectroscopy

The IR spectrum will display characteristic absorption bands for the functional groups present.

- Aromatic C-H stretch: $\sim 3050\text{-}3100\text{ cm}^{-1}$
- Aliphatic C-H stretch: $\sim 2850\text{-}2950\text{ cm}^{-1}$
- C=C stretch (alkene and aromatic): $\sim 1450\text{-}1600\text{ cm}^{-1}$
- Aryl-O-C stretch (asymmetric): $\sim 1250\text{ cm}^{-1}$ [\[6\]](#)
- Aryl-O-C stretch (symmetric): $\sim 1050\text{ cm}^{-1}$ [\[6\]](#)
- C-Cl stretch: $\sim 750\text{ cm}^{-1}$

Mass Spectrometry

The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

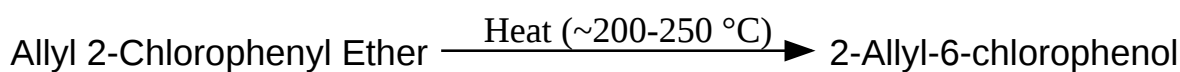
- Molecular Ion (M^+): A peak at $m/z \approx 168$, with a characteristic $M+2$ isotope peak for chlorine at $m/z \approx 170$ in an approximate 3:1 ratio.[\[7\]](#)
- Major Fragments: Fragmentation may involve the loss of the allyl group ($m/z \approx 127/129$) or cleavage of the ether linkage.[\[8\]](#)[\[9\]](#)

Chemical Reactivity: The Claisen Rearrangement

A key reaction of allyl aryl ethers is the Claisen rearrangement, a [\[10\]](#)[\[10\]](#)-sigmatropic rearrangement that occurs upon heating.[\[10\]](#) This reaction is a powerful tool for carbon-carbon bond formation.

Reaction Scheme and Regioselectivity

For **allyl 2-chlorophenyl ether**, the Claisen rearrangement is expected to proceed to the ortho position that is not occupied by the chlorine atom, yielding 2-allyl-6-chlorophenol.



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Caption: Claisen Rearrangement of **Allyl 2-Chlorophenyl Ether**.

The regioselectivity of the Claisen rearrangement on substituted phenyl rings is influenced by both steric and electronic factors. In this case, the chlorine atom at the 2-position sterically hinders rearrangement to that ortho position, directing the allyl group to the vacant 6-position.

Applications in Synthesis and Drug Discovery

While direct applications of **allyl 2-chlorophenyl ether** in marketed drugs are not prominent, its utility lies in its role as a synthetic intermediate.

Precursor to Bioactive Phenols

The Claisen rearrangement product, 2-allyl-6-chlorophenol, is a substituted phenol that can serve as a scaffold for the synthesis of more complex molecules. The allyl group can be further functionalized, and the phenolic hydroxyl group allows for various derivatizations.

Derivatives of 2-allylphenol have been investigated for their biological activities, including antifungal properties against plant pathogens like *Botrytis cinerea*.^{[11][12][13]} These studies have shown that modifications to the phenol and allyl groups can significantly impact the biological efficacy of the compounds.^{[11][12]} This suggests that 2-allyl-6-chlorophenol could be a valuable starting material for the development of new agrochemicals or potentially other bioactive agents.

Safety, Handling, and Disposal

Allyl 2-chlorophenyl ether is classified as a hazardous substance and must be handled with appropriate safety precautions.

Hazard Identification

- GHS Classifications: Toxic if swallowed (Acute Tox. 3), Causes skin irritation (Skin Irrit. 2), Causes serious eye damage (Eye Dam. 1), and May cause respiratory irritation (STOT SE 3).[\[1\]](#)

Safe Handling

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated fume hood.
- Incompatibilities: Avoid contact with strong oxidizing agents.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from heat and ignition sources.

Disposal

- Dispose of as halogenated organic waste in accordance with local, state, and federal regulations. Empty containers should be triple-rinsed with a suitable solvent before disposal.[\[13\]](#)

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